

m-PEG12-Thiol CAS number and chemical formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m-PEG12-Thiol*

Cat. No.: *B3118708*

[Get Quote](#)

An In-Depth Technical Guide to m-PEG12-Thiol

This guide provides comprehensive technical information for researchers, scientists, and drug development professionals on **m-PEG12-Thiol**, a discrete polyethylene glycol (PEG) derivative. It covers its chemical properties, applications, and detailed experimental protocols.

Core Properties of m-PEG12-Thiol

m-PEG12-Thiol is a linear, monofunctional PEG reagent featuring a methoxy cap at one end and a reactive thiol (-SH) group at the other.^[1] This structure makes it a valuable tool in bioconjugation, drug delivery, and nanotechnology.^{[2][3]} The PEG spacer consists of 12 ethylene glycol units, which imparts hydrophilicity and biocompatibility to conjugated molecules.

Property	Data	Source
CAS Number	2413368-61-1	[4][5]
Chemical Formula	C ₂₅ H ₅₂ O ₁₂ S	
Linear Formula	CH ₃ O(CH ₂ CH ₂ O) ₁₁ CH ₂ CH ₂ SH	
Molecular Weight	576.74 g/mol	
Appearance	Colorless to light yellow liquid	
Storage Temperature	-20°C, sealed, away from moisture and light	

Key Applications

The terminal thiol group is highly reactive, enabling specific conjugation strategies. Key applications include:

- **PROTAC Linkers:** **m-PEG12-Thiol** is used as a flexible linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are bifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the protein's degradation via the ubiquitin-proteasome system.
- **Surface Functionalization:** The thiol group has a strong affinity for noble metal surfaces, making it ideal for functionalizing gold (Au) or silver (Ag) nanoparticles. This modification prevents aggregation, improves biocompatibility, and allows for further conjugation of biomolecules.
- **Bioconjugation:** The thiol group can selectively react with maleimide-functionalized molecules to form stable thioether bonds. This is a common strategy for labeling proteins, antibodies, or other biomolecules.
- **Drug Delivery:** As a component in larger constructs, **m-PEG12-Thiol** can enhance the solubility and circulation time of therapeutic agents.

Experimental Protocols

Stock Solution Preparation (In Vitro)

Proper preparation of stock solutions is critical for reliable experimental results. It is recommended to use newly opened, hygroscopic-free DMSO.

Desired Concentration	Mass of m-PEG12-Thiol	Volume of DMSO
1 mM	1 mg	1.7339 mL
5 mM	1 mg	0.3468 mL
10 mM	1 mg	0.1734 mL
1 mM	5 mg	8.6694 mL
5 mM	5 mg	1.7339 mL
10 mM	5 mg	0.8669 mL
1 mM	10 mg	17.3388 mL
5 mM	10 mg	3.4678 mL
10 mM	10 mg	1.7339 mL

Procedure:

- Weigh the required mass of **m-PEG12-Thiol**.
- Add the corresponding volume of high-purity DMSO.
- Use sonication if necessary to ensure complete dissolution.
- Once prepared, aliquot the solution to prevent inactivation from repeated freeze-thaw cycles.
- Storage: Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month, sealed and protected from light.

Formulation for In Vivo Experiments

For animal studies, **m-PEG12-Thiol** can be prepared in various solvent systems. It is recommended to prepare these solutions freshly on the day of use. The following protocols

yield a clear solution with a solubility of at least 2.5 mg/mL (4.33 mM).

Protocol 1: PEG300/Tween-80 Formulation

- Prepare a stock solution in DMSO (e.g., 25 mg/mL).
- Sequentially add each solvent in the following volumetric ratio: 10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% Saline.
- Example for 1 mL: Add 100 μ L of the 25 mg/mL DMSO stock to 400 μ L of PEG300 and mix. Add 50 μ L of Tween-80 and mix. Finally, add 450 μ L of saline to reach a final volume of 1 mL.

Protocol 2: SBE- β -CD Formulation

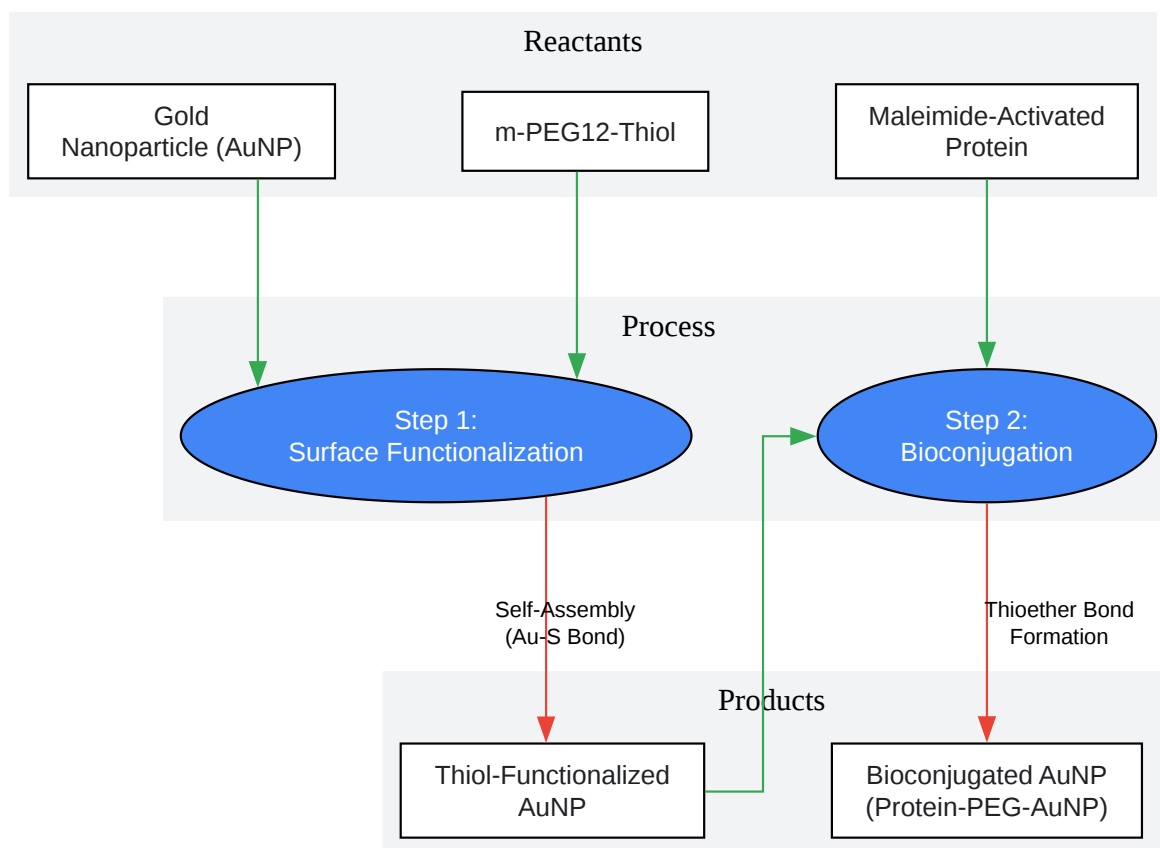
- Sequentially add each solvent in the following volumetric ratio: 10% DMSO >> 90% (20% SBE- β -CD in Saline).

Protocol 3: Corn Oil Formulation

- Sequentially add each solvent in the following volumetric ratio: 10% DMSO >> 90% Corn Oil.

General Bioconjugation Workflow

The following diagram illustrates a typical experimental workflow for the functionalization of a gold nanoparticle (AuNP) with **m-PEG12-Thiol** and subsequent conjugation to a maleimide-activated protein. This process leverages the high affinity of the thiol group for gold surfaces and its specific reactivity towards maleimides.



[Click to download full resolution via product page](#)

Caption: Workflow for Gold Nanoparticle (AuNP) bioconjugation using **m-PEG12-Thiol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mPEG12 SH, methoxy PEG12 thiol, monodisperse | Sigma-Aldrich [sigmaldrich.com]

- 2. purepeg.com [purepeg.com]
- 3. mPEG-SH, Methoxy PEG Thiol - Biopharma PEG [biochempeg.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [m-PEG12-Thiol CAS number and chemical formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3118708#m-peg12-thiol-cas-number-and-chemical-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com